

In-Depth Technical Guide on the Stability and Storage of Allyltriethylsilane

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Compound of Interest

Compound Name: Allyltriethylsilane

Cat. No.: B186969

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **allyltriethylsilane**. Due to the limited availability of specific stability data for **allyltriethylsilane**, this guide leverages data from the closely related and well-documented compound, allyltrimethylsilane, to infer best practices. The structural similarities, primarily the presence of the reactive allyl group and the silicon-carbon bond, suggest analogous stability profiles and handling requirements.

Chemical and Physical Properties

A foundational understanding of the chemical and physical properties of **allyltriethylsilane** is crucial for its safe handling and storage. The following table summarizes key properties, with data for allyltrimethylsilane provided for comparison and as a basis for estimation.

Property	Allyltriethylsilane	Allyltrimethylsilane (for comparison)	Source
CAS Number	1112-66-9	762-72-1	[1]
Molecular Formula	C ₉ H ₂₀ Si	C ₆ H ₁₄ Si	[2]
Molecular Weight	156.34 g/mol	114.26 g/mol	[2]
Appearance	Colorless liquid (presumed)	Clear, colorless liquid	[3]
Boiling Point	Not available	84-88 °C	[3]
Density	Not available	0.719 g/mL at 25 °C	[3]
Flash Point	Not available	45 °F (7.2 °C)	[4]
Water Solubility	Insoluble (presumed)	Insoluble, reacts with aqueous acid	[3][4]
Storage Temperature	2-8°C (Refrigerated)	2-8°C (Refrigerated)	[3]

Stability and Reactivity Profile

Allyltriethylsilane, like other allylsilanes, is a reactive compound. Its stability is influenced by several factors, including exposure to air, moisture, heat, and incompatible materials.

General Stability

Under recommended storage conditions, **allyltriethylsilane** is expected to be stable. However, it is classified as a volatile and highly flammable liquid.[3][5] Vapors can form explosive mixtures with air.[5]

Incompatible Materials

To ensure stability and prevent hazardous reactions, **allyltriethylsilane** should be stored away from the following:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.

- Strong Acids: Reacts with aqueous acids.[\[3\]](#)[\[4\]](#)
- Strong Bases[\[5\]](#)

Hazardous Decomposition Products

Decomposition of **allyltriethylsilane**, particularly during combustion, can produce hazardous substances including:

- Carbon monoxide (CO)[\[5\]](#)
- Carbon dioxide (CO₂)[\[5\]](#)
- Silicon dioxide[\[5\]](#)

Recommended Storage and Handling Protocols

Proper storage and handling are paramount to maintaining the integrity of **allyltriethylsilane** and ensuring laboratory safety.

Storage Conditions

The following table outlines the recommended storage conditions based on information for allyltrimethylsilane.

Parameter	Recommendation	Rationale	Source
Temperature	2-8°C (Refrigerated)	To maintain product quality and minimize volatilization.	[3]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen, argon).	To prevent reaction with atmospheric oxygen and moisture.	[6]
Container	Tightly closed container.	To prevent evaporation and exposure to contaminants.	[5][7]
Location	Store in a well-ventilated, dry, and cool place.	To mitigate risks associated with flammability and reactivity.	[7]
Ignition Sources	Keep away from heat, sparks, and open flames.	Due to its highly flammable nature.	[5]

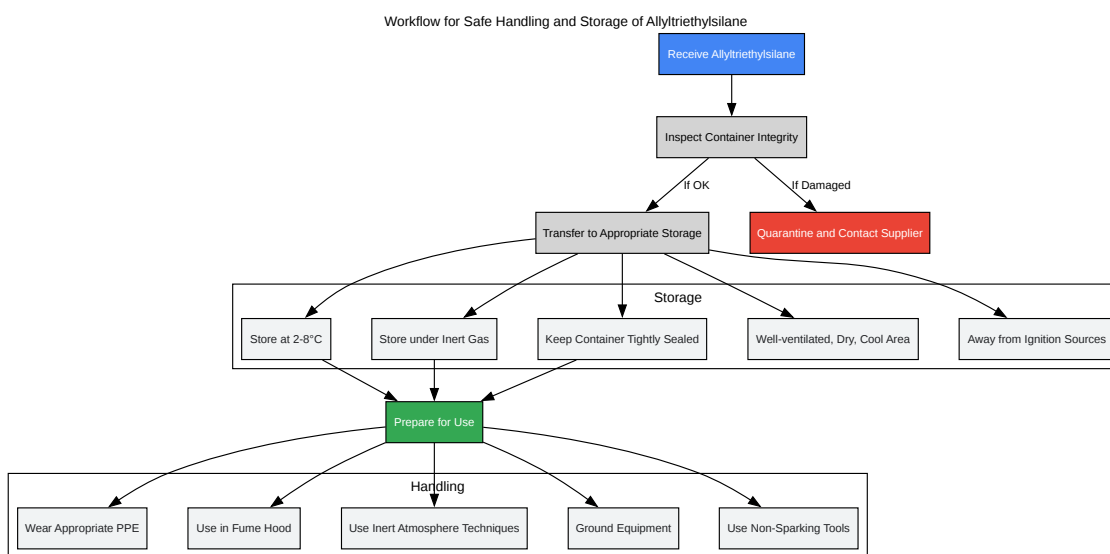
Handling Procedures

When working with **allyltriethylsilane**, the following procedures should be followed:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[7]
- Personal Protective Equipment (PPE):
 - Wear protective gloves, clothing, and eye/face protection.[7]
 - In case of insufficient ventilation, wear suitable respiratory equipment.[6]
- Inert Atmosphere Techniques: For transfers and reactions, use of techniques such as a Schlenk line or glovebox is recommended to exclude air and moisture.

- Grounding: To avoid ignition from static electricity, all metal parts of the equipment must be grounded.[\[5\]](#)
- Tools: Use only non-sparking tools.[\[7\]](#)

The logical workflow for the safe handling and storage of **allyltriethylsilane** is illustrated in the diagram below.

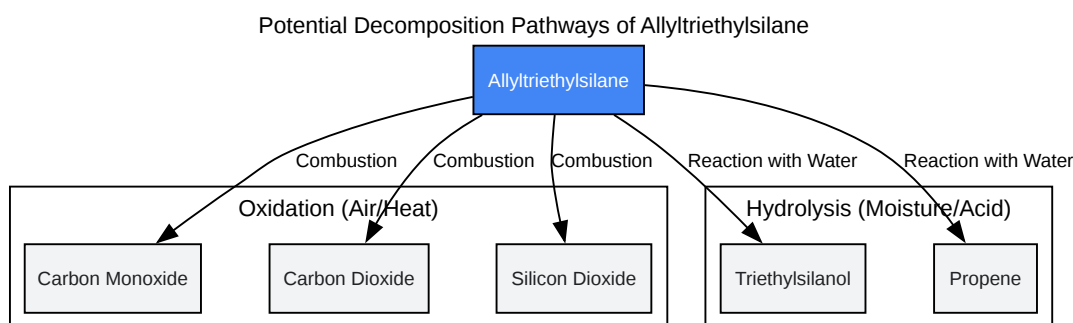


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Workflow for Safe Handling and Storage

Potential Decomposition Pathways

The primary routes of decomposition for **allyltriethylsilane** are expected to be through oxidation and hydrolysis.



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Potential Decomposition Pathways

Experimental Protocols for Stability Assessment

A specific, validated stability testing protocol for **allyltriethylsilane** is not readily available in the public domain. However, a general protocol for assessing the stability of air- and moisture-sensitive organosilanes can be adapted. The following outlines a proposed experimental workflow based on established guidelines for stability testing.^{[8][9]}

Objective

To evaluate the stability of **allyltriethylsilane** under various storage conditions and to identify potential degradation products.

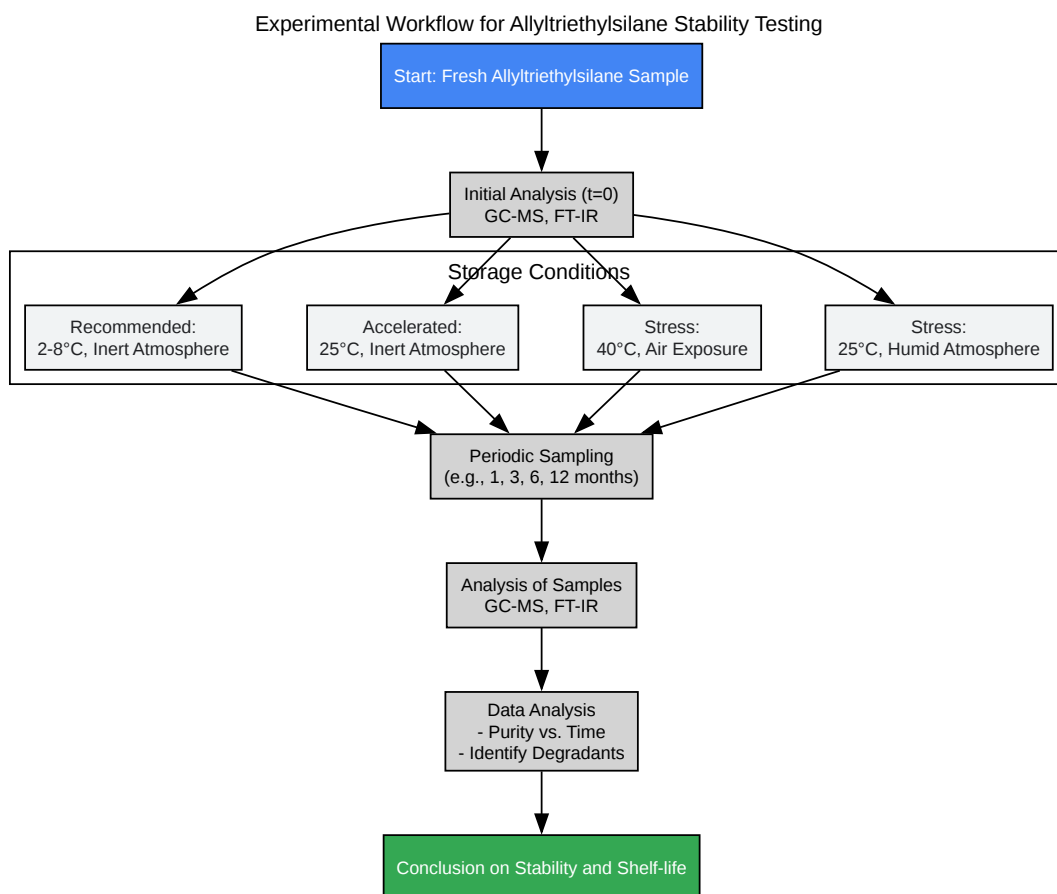
Materials and Equipment

- **Allyltriethylsilane** (test substance)
- Inert gas (Nitrogen or Argon)

- Anhydrous solvents (e.g., hexane, THF)
- GC-MS for purity analysis and identification of degradation products
- FT-IR for functional group analysis
- Controlled environment chambers (for temperature and humidity studies)
- Glovebox or Schlenk line
- Appropriate glassware, syringes, and septa

Experimental Workflow

The workflow for a comprehensive stability study is depicted below.



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Stability Testing Experimental Workflow

Procedure

- Initial Characterization (Time = 0):
 - Under an inert atmosphere, obtain a sample of freshly opened or purified **allyltriethylsilane**.
 - Perform initial analysis using GC-MS to determine the initial purity and to obtain a reference chromatogram.
 - Obtain an initial FT-IR spectrum to serve as a baseline.
- Sample Preparation and Storage:
 - Aliquot the **allyltriethylsilane** into several small, sealed vials under an inert atmosphere.
 - Place the vials in different controlled environment chambers corresponding to the desired storage conditions (e.g., refrigerated, room temperature, elevated temperature, exposure to air/humidity).
- Periodic Testing:
 - At predetermined time points (e.g., 1, 3, 6, and 12 months), remove one vial from each storage condition.
 - Allow the vial to equilibrate to room temperature before opening.
 - Perform GC-MS and FT-IR analysis on the sample.
- Data Analysis:
 - Compare the GC-MS chromatograms over time to monitor for any decrease in the main peak area (purity) and the appearance of new peaks (degradation products).
 - Identify any significant degradation products by their mass spectra.
 - Compare the FT-IR spectra to look for changes in characteristic peaks, such as the appearance of O-H (from hydrolysis) or Si-O-Si (from condensation) stretches.
- Conclusion:

- Based on the rate of degradation under different conditions, establish a recommended shelf-life and confirm the optimal storage conditions.

Conclusion

While specific stability data for **allyltriethylsilane** is not extensively published, a robust understanding of its stability and safe handling can be derived from the well-documented properties of the analogous compound, allyltrimethylsilane. **Allyltriethylsilane** should be regarded as a flammable, air- and moisture-sensitive liquid that requires refrigerated storage under an inert atmosphere. Strict adherence to proper handling protocols, including the use of an inert atmosphere and appropriate personal protective equipment, is essential for maintaining its quality and ensuring laboratory safety. The provided experimental protocol offers a framework for researchers to conduct their own stability assessments to generate specific data for their applications.

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